

Application Notes and Protocols for Methyl 3-amino-4-methyl-5-nitrobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 3-amino-4-methyl-5-nitrobenzoate*

Cat. No.: *B184825*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **Methyl 3-amino-4-methyl-5-nitrobenzoate** (CAS No. 72922-60-2) was found during the literature search. The following safety and handling information is extrapolated from the SDS of structurally similar compounds. It is imperative to handle this chemical with caution and to perform a thorough risk assessment before use. All procedures should be carried out by trained personnel in a well-ventilated laboratory setting.

Introduction

Methyl 3-amino-4-methyl-5-nitrobenzoate is a versatile organic compound that serves as a valuable building block in synthetic organic chemistry.^[1] Its unique molecular architecture, featuring an aromatic ring substituted with amino, methyl, nitro, and methyl ester functional groups, makes it a key intermediate in the synthesis of a variety of more complex molecules, including heterocyclic compounds and potential pharmaceutical agents.^[1] The presence of both an electron-donating amino group and an electron-withdrawing nitro group influences the reactivity of the aromatic ring, enabling selective chemical transformations.^[1] Structurally related compounds are known to be intermediates in the synthesis of drugs such as Telmisartan, an antihypertensive medication.^[1] This document provides detailed guidelines for the safe handling, storage, and potential applications of **Methyl 3-amino-4-methyl-5-nitrobenzoate** in a research and development setting.

Physicochemical and Safety Data

Quantitative data for **Methyl 3-amino-4-methyl-5-nitrobenzoate** is not readily available. The following tables summarize the known data for the target compound and provide comparative data from structurally similar molecules to infer potential properties and hazards.

Table 1: Physicochemical Properties

Property	Methyl 3-amino-4-methyl-5-nitrobenzoate	Methyl 3-nitrobenzoate (CAS 618-95-1)	Methyl 4-nitrobenzoate (CAS 619-50-1)	Methyl 3-amino-4-methylbenzoate (CAS 18595-18-1)
CAS Number	72922-60-2[1]	618-95-1	619-50-1	18595-18-1[2]
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	C ₈ H ₇ NO ₄ [3]	C ₈ H ₇ NO ₄	C ₉ H ₁₁ NO ₂
Molecular Weight	210.19 g/mol [1]	181.15 g/mol [4]	181.15 g/mol	165.19 g/mol
Melting Point	Data not available	78-80 °C[3]	94-96 °C	Data not available
Boiling Point	Data not available	279 °C[3]	Data not available	Data not available
Appearance	Expected to be a solid	Crystalline Powder	Solid	Crystalline Powder[5]
Solubility	Data not available	Insoluble in water; slightly soluble in ethanol, ether, methanol[3]	Data not available	Data not available

Table 2: Hazard Information (Based on Structurally Similar Compounds)

Hazard	Methyl 3-nitrobenzoate	Methyl 4-nitrobenzoate	Methyl 3-amino-4-methylbenzoate
Acute Toxicity	Toxicological properties not fully investigated. May be harmful if swallowed or inhaled.[6]	Harmful to aquatic life with long lasting effects.	Causes skin and serious eye irritation. May cause respiratory irritation.
Irritation	May cause eye, skin, and respiratory tract irritation.[6]	Not classified as an irritant.	Causes skin and serious eye irritation.
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NTP, or OSHA.	Not listed as a carcinogen by IARC or ACGIH.	Data not available
GHS Pictograms	Warning	Warning	Warning
Hazard Statements	H302, H315, H319, H335 (Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation)	H412 (Harmful to aquatic life with long lasting effects)	H315, H319, H335 (Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation)
Precautionary Statements	P261, P305+P351+P338 (Avoid breathing dust, IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	P273, P501 (Avoid release to the environment. Dispose of contents/container to an approved waste disposal plant.)	P261, P280, P302+P352, P305+P351+P338 (Avoid breathing dust. Wear protective gloves/eye protection. IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and

easy to do. Continue rinsing.)

Safe Handling and Storage Protocols

Based on the hazard assessment of similar compounds, the following protocols are recommended for handling and storing **Methyl 3-amino-4-methyl-5-nitrobenzoate**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[5\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[\[5\]](#)
- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing to prevent skin exposure.[\[5\]](#)
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[5\]](#)

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)
- Minimize dust generation and accumulation.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[6]
- Keep the container tightly closed.[6]
- Store away from incompatible materials such as strong oxidizing agents.[2]

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[5]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[5]

Experimental Protocols

Methyl 3-amino-4-methyl-5-nitrobenzoate is a useful intermediate for the synthesis of various organic molecules. The following is a representative protocol for a potential application.

Protocol 1: Synthesis of an N-Acyl Derivative

This protocol describes a general procedure for the acylation of the amino group of **Methyl 3-amino-4-methyl-5-nitrobenzoate**, a common transformation in drug development.

Materials:

- **Methyl 3-amino-4-methyl-5-nitrobenzoate**
- Anhydrous dichloromethane (DCM)
- An acyl chloride (e.g., acetyl chloride) or carboxylic acid anhydride (e.g., acetic anhydride)

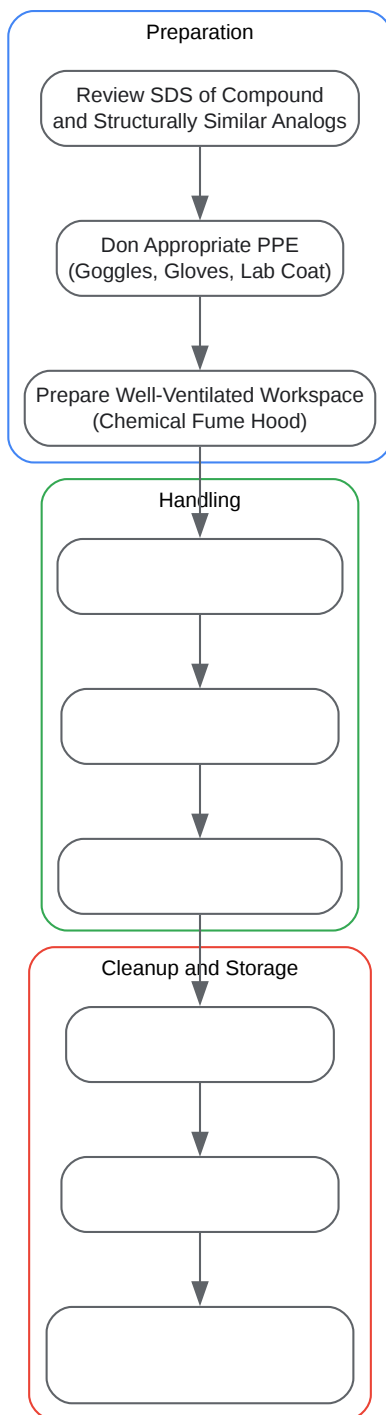
- A non-nucleophilic base (e.g., triethylamine or pyridine)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask, magnetic stirrer, dropping funnel, and other standard laboratory glassware.

Procedure:

- In a clean, dry round-bottom flask, dissolve **Methyl 3-amino-4-methyl-5-nitrobenzoate** (1 equivalent) in anhydrous DCM.
- Add the non-nucleophilic base (1.2 equivalents) to the solution and stir at room temperature.
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add the acylating agent (1.1 equivalents) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography on silica gel.

Visualizations

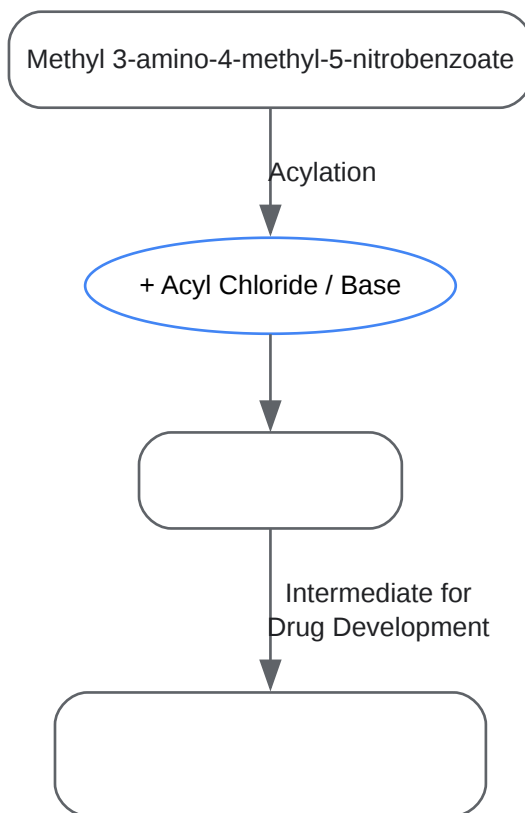
Logical Workflow for Safe Handling of a Chemical Powder



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Caption: A logical workflow for the safe handling of a chemical powder.

Representative Synthetic Pathway



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Caption: A representative synthetic pathway using the target compound.

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- To cite this document: BenchChem. [Application Notes and Protocols for Methyl 3-amino-4-methyl-5-nitrobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184825#safe-handling-and-storage-of-methyl-3-amino-4-methyl-5-nitrobenzoate]

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